

# A Comprehensive Technical Guide to N-(4-ethoxyphenyl)isonicotinamide

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## Compound of Interest

Compound Name: *N*-(4-ethoxyphenyl)isonicotinamide

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This technical guide provides a detailed overview of the chemical structure, IUPAC nomenclature, and synthetic methodology for **N-(4-ethoxyphenyl)isonicotinamide**. The information is curated for professionals in the fields of chemical research and pharmaceutical development.

## Chemical Structure and IUPAC Name

**N-(4-ethoxyphenyl)isonicotinamide** is a chemical compound consisting of an isonicotinamide moiety linked to a 4-ethoxyphenyl group via an amide bond. The isonicotinamide part is a pyridine ring substituted with a carboxamide group at the 4-position. The 4-ethoxyphenyl group is a benzene ring substituted with an ethoxy group at the 4-position, which is attached to the nitrogen of the amide.

The systematic and preferred IUPAC name for this compound is N-(4-ethoxyphenyl)pyridine-4-carboxamide.<sup>[1][2][3]</sup>

Below is a two-dimensional representation of the chemical structure:

Caption: 2D Chemical Structure of **N-(4-ethoxyphenyl)isonicotinamide**

## Physicochemical Data

Specific experimental data for **N-(4-ethoxyphenyl)isonicotinamide** is not readily available in the surveyed literature. However, the table below summarizes key properties of its constituent precursors, isonicotinic acid and 4-ethoxyaniline, which can provide an estimation of the properties of the final compound.

Property	Isonicotinic Acid	4-Ethoxyaniline
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub>	C <sub>8</sub> H <sub>11</sub> NO
Molar Mass ( g/mol )	123.11	137.18
Melting Point (°C)	317	2.5-4.5
Boiling Point (°C)	Sublimes	232
pKa	4.96	5.25 (of conjugate acid)

Data sourced from publicly available chemical databases.

## Experimental Protocols: Synthesis of N-(4-ethoxyphenyl)isonicotinamide

While a specific protocol for the synthesis of **N-(4-ethoxyphenyl)isonicotinamide** has not been detailed in the reviewed literature, a general and robust method for its preparation is through the amide coupling of isonicotinic acid and 4-ethoxyaniline. This reaction is typically facilitated by a coupling agent to activate the carboxylic acid.

### Representative Amide Coupling Protocol:

This protocol is based on established methods for amide bond formation using carbodiimide coupling agents.<sup>[4]</sup>

#### Materials:

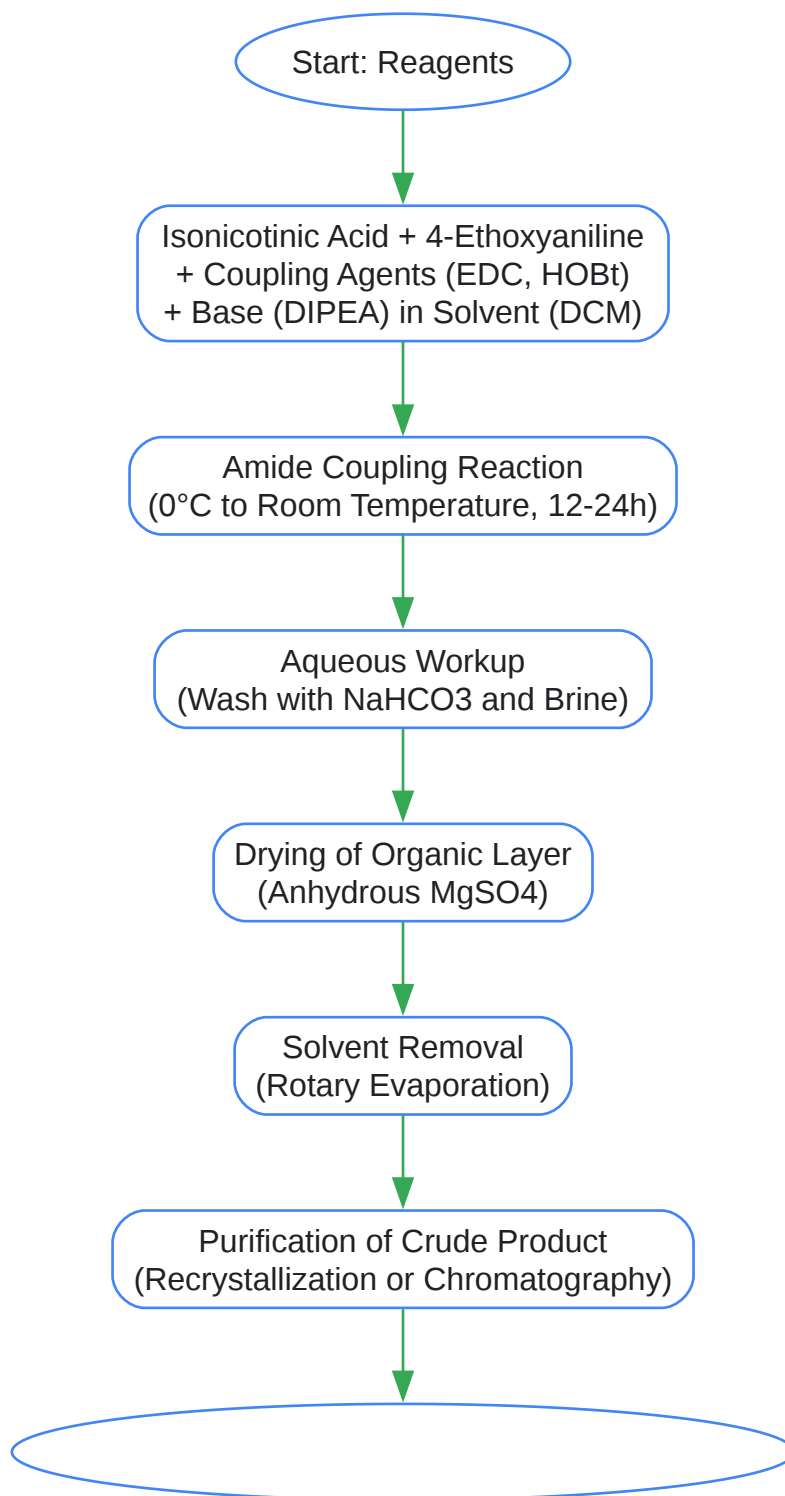
- Isonicotinic acid
- 4-Ethoxyaniline (p-phenetidine)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)

- Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA) or Triethylamine (TEA)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- In a clean, dry round-bottom flask, dissolve isonicotinic acid (1.0 equivalent) in anhydrous DCM or DMF.
- To this solution, add 4-ethoxyaniline (1.0-1.1 equivalents), HOBt (0.1-1.0 equivalent), and DIPEA or TEA (2.0-3.0 equivalents).
- Stir the mixture at room temperature for 10-15 minutes.
- Cool the reaction mixture to 0 °C in an ice bath.
- Add EDC (1.0-1.2 equivalents) portion-wise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with DCM and wash sequentially with saturated aqueous  $\text{NaHCO}_3$  and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure to yield the crude product.
- The crude **N-(4-ethoxyphenyl)isonicotinamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

The following diagram illustrates the general workflow for the synthesis and purification of **N-(4-ethoxyphenyl)isonicotinamide**.



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Caption: General workflow for the synthesis of **N-(4-ethoxyphenyl)isonicotinamide**.

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## References

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